

Hoechst 33342 trihydrochloride solubility and stability

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Hoechst 33342 trihydrochloride

Cat. No.: B1257694

[Get Quote](#)

An In-depth Technical Guide to **Hoechst 33342 Trihydrochloride**: Solubility and Stability

For researchers, scientists, and drug development professionals, a comprehensive understanding of the physicochemical properties of fluorescent probes is paramount for reproducible and accurate experimental outcomes. Hoechst 33342, a bisbenzimidazole dye, is a cornerstone reagent for nuclear counterstaining in live and fixed cells. Its utility in fluorescence microscopy, flow cytometry, and cell cycle analysis is well-established. This guide provides a detailed overview of the solubility and stability of **Hoechst 33342 trihydrochloride**, complete with experimental protocols and logical diagrams to ensure its effective application.

Core Properties of Hoechst 33342 Trihydrochloride

Hoechst 33342 is a cell-permeant, blue-fluorescent DNA stain that binds with high affinity to the minor groove of adenine-thymine (A-T) rich DNA sequences.^{[1][2][3]} This interaction leads to a significant enhancement in its fluorescence quantum yield, providing a high signal-to-noise ratio for clear nuclear visualization.^[4] Unlike some other nuclear stains, its permeability allows for the staining of live cells without requiring a permeabilization step.^{[4][5]}

Solubility

The solubility of **Hoechst 33342 trihydrochloride** is a critical factor in the preparation of stock and working solutions. The data, collated from various suppliers and literature, is presented below. It is important to note that solubility can be affected by factors such as the purity of the

compound, the temperature of the solvent, and the use of physical methods like sonication or heating.

Table 1: Solubility of **Hoechst 33342 Trihydrochloride** in Common Solvents

Solvent	Concentration (mg/mL)	Molar Equivalent (mM)	Notes
Water	5.67 - 50	10.1 - 89.0	Sonication and/or gentle heating may be required to fully dissolve the compound. [6] [7] [8] [9] Poor solubility in water is noted by some sources. [10] [11]
Dimethyl Sulfoxide (DMSO)	4 - 46	6.1 - 81.9	Use of fresh, anhydrous DMSO is recommended as hygroscopic DMSO can reduce solubility. [6] [7] [9] [12]
Phosphate-Buffered Saline (PBS, pH 7.2)	~5	~8.9	Preparing concentrated stock solutions in PBS is not recommended as the dye may precipitate over time. [4] [11] [12]
Ethanol	Insoluble	-	
Dimethylformamide (DMF)	up to 50	up to 89.0	

Stability

Proper storage and handling are essential to maintain the integrity and performance of **Hoechst 33342 trihydrochloride**. The compound is sensitive to light and should be protected from prolonged exposure.

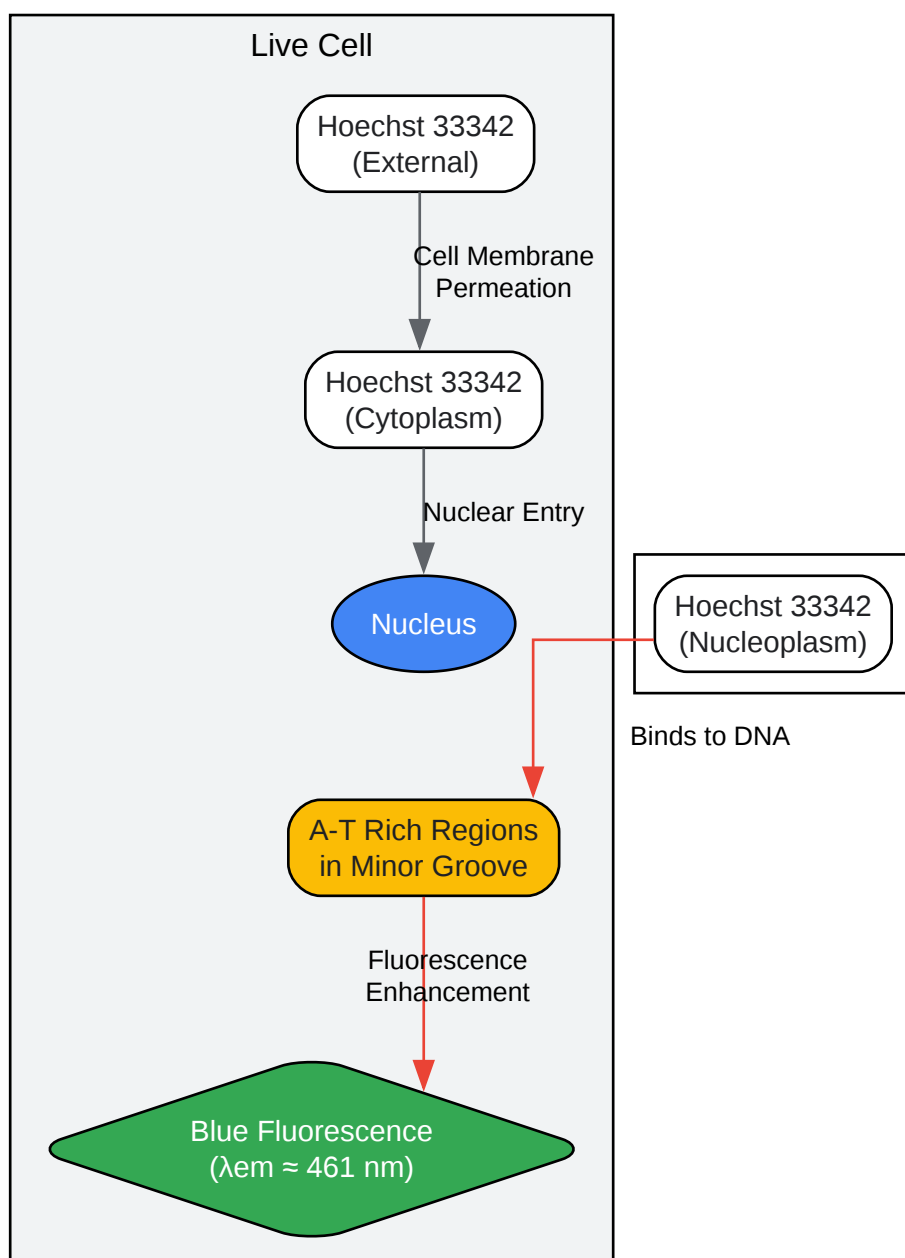
Table 2: Stability and Storage Recommendations

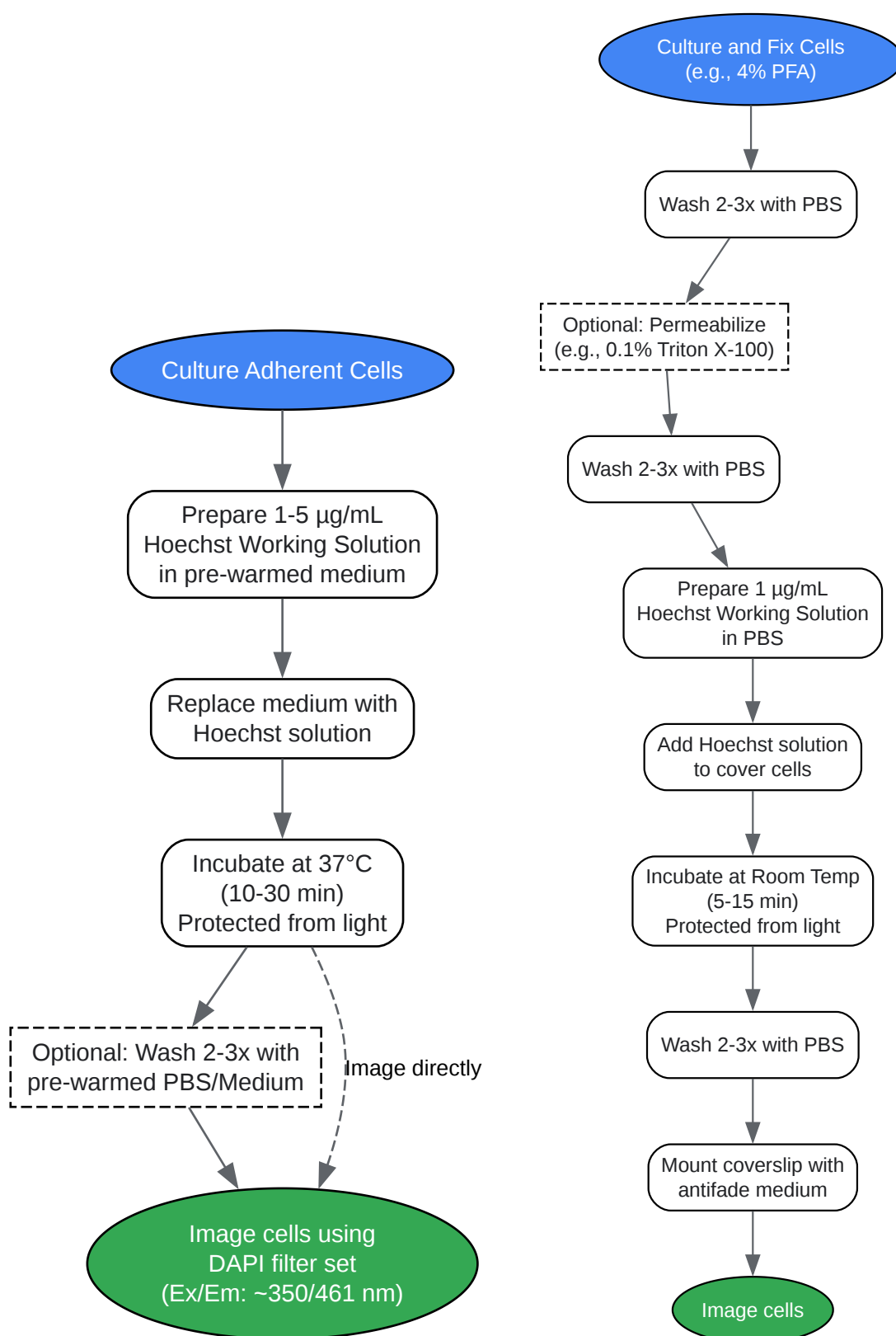
Form	Storage Temperature	Duration	Conditions
Lyophilized Powder	-20°C	≥ 4 years	Store desiccated and protected from light.[8] [9][12]
4°C	≥ 1 year	Store desiccated and protected from light. [13]	
Aqueous Stock Solution (e.g., 10 mg/mL)	2-8°C	up to 6 months	Protect from light.[8] [10][11] Some sources recommend not storing for more than one day.[12]
≤ -20°C	> 6 months	Protect from light; aliquot to avoid repeated freeze-thaw cycles.[10][11]	
DMSO Stock Solution	-20°C	1 month	Protect from light; aliquot to avoid repeated freeze-thaw cycles.[6]
-80°C	6 months - 1 year	Protect from light; aliquot to avoid repeated freeze-thaw cycles.[6][9]	

Photostability and Phototoxicity: Hoechst 33342 is known to be photosensitive.^[7] Exposure to UV light, particularly during fluorescence microscopy, can lead to photobleaching and the generation of reactive oxygen species, which can be phototoxic to live cells.^{[3][14]} For time-lapse imaging, it is crucial to use the lowest possible dye concentration and light intensity that provide an adequate signal to minimize these effects.^[14]

Mechanism of Action

The functionality of Hoechst 33342 is rooted in its specific binding to DNA, which is a non-intercalating mechanism. This process is essential for its role as a nuclear stain.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. documents.thermofisher.com [documents.thermofisher.com]
- 2. Hoechst 33342 | AAT Bioquest [aatbio.com]
- 3. mdpi.com [mdpi.com]
- 4. benchchem.com [benchchem.com]
- 5. stemcell.com [stemcell.com]
- 6. medchemexpress.com [medchemexpress.com]
- 7. Hoechst 33342 trihydrochloride | Autophagy | TargetMol [targetmol.com]
- 8. Hoechst 33342 | Cell Signaling Technology [cellsignal.com]
- 9. selleckchem.com [selleckchem.com]
- 10. Hoechst® 33342 イメージングプロトコル | Thermo Fisher Scientific - JP [thermofisher.com]
- 11. Hoechst 33342 Protocol for HCA Instruments | Thermo Fisher Scientific - FR [thermofisher.com]
- 12. cdn.caymanchem.com [cdn.caymanchem.com]
- 13. biotium.com [biotium.com]
- 14. benchchem.com [benchchem.com]
- To cite this document: BenchChem. [Hoechst 33342 trihydrochloride solubility and stability]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1257694#hoechst-33342-trihydrochloride-solubility-and-stability]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com